

Storage and handling recommendations for Butyl undec-10-enoate

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Compound of Interest

Compound Name: Butyl undec-10-enoate

Cat. No.: B093067

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Technical Support Center: Butyl Undec-10-enoate

Welcome to the technical support guide for **Butyl undec-10-enoate** (CAS No. 109-42-2). This resource is designed for researchers, scientists, and drug development professionals to provide in-depth guidance on the storage, handling, and troubleshooting of common experimental challenges encountered with this versatile unsaturated ester. Our aim is to equip you with the necessary knowledge to ensure the integrity of your experiments and the longevity of this compound.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common inquiries regarding the fundamental properties and handling of **Butyl undec-10-enoate**.

Q1: What are the optimal storage conditions for **Butyl undec-10-enoate** to ensure its long-term stability?

A1: To maintain the purity and stability of **Butyl undec-10-enoate**, it is crucial to store it in a cool, dry, and well-ventilated location.^{[1][2]} The recommended storage temperature is between 0°C and 8°C.^[3] It should be kept in a tightly sealed container, preferably under an inert atmosphere such as argon or nitrogen, to minimize exposure to air and moisture.^[4] Exposure to direct sunlight and heat sources should be strictly avoided to prevent polymerization and

degradation.[1] For long-term storage, temperatures of -20°C are advisable, as studies on similar fatty acid esters have shown minimal degradation under these conditions for extended periods.[5]

Q2: What personal protective equipment (PPE) is necessary when handling **Butyl undec-10-enoate**?

A2: When handling **Butyl undec-10-enoate**, it is essential to use appropriate personal protective equipment to avoid direct contact. This includes wearing chemical-resistant gloves, protective goggles, and a lab coat.[1] In situations where aerosols or vapors may be generated, the use of a face shield and respiratory protection is recommended.[6] Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.

Q3: Is **Butyl undec-10-enoate** considered hazardous?

A3: **Butyl undec-10-enoate** is generally considered to have low toxicity.[1] However, it can cause skin and eye irritation upon direct contact.[6] Prolonged or repeated skin contact may lead to dermatitis. Ingestion and inhalation should be avoided.[4] It is crucial to consult the Safety Data Sheet (SDS) for detailed hazard information and emergency procedures.[1][2]

Q4: In which solvents is **Butyl undec-10-enoate** soluble?

A4: **Butyl undec-10-enoate** is soluble in alcohol and other common organic solvents.[7] It is practically insoluble in water.[7]

Section 2: Troubleshooting Guide

This guide provides solutions to specific problems that may arise during the use of **Butyl undec-10-enoate** in experimental settings.

| Problem | Potential Cause | Recommended Solution |
|--|--|--|
| Change in Appearance (Colorless to yellow/brownish) | Oxidation of the terminal double bond or other forms of degradation due to improper storage (exposure to air, light, or heat). | Discontinue use of the discolored reagent as it may contain impurities that could affect experimental outcomes. Verify storage conditions and ensure the container is properly sealed and stored under an inert atmosphere. Consider purchasing a fresh batch and implementing stricter storage protocols. |
| Increased Viscosity or Solidification | Polymerization of the unsaturated ester, likely initiated by exposure to heat, light, or contaminants. | Do not use the material if it has become viscous or solidified, as this indicates significant degradation. Review storage and handling procedures to prevent future occurrences. Ensure the compound is not stored near catalysts or initiators. |
| Inconsistent Experimental Results | Degradation of the compound, leading to lower purity and the presence of interfering byproducts. This can be caused by repeated freeze-thaw cycles or prolonged storage at room temperature. | Aliquot the compound upon receipt to minimize the number of times the main stock is brought to room temperature. Regularly check the purity of the compound using analytical techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy. |
| Unexpected Peaks in Analytical Data (e.g., GC-MS, NMR) | The presence of degradation products such as aldehydes, carboxylic acids, or epoxides resulting from the oxidation of | Compare the analytical data with a reference spectrum of a fresh, high-purity sample. The presence of peaks |

the terminal alkene. Hydrolysis of the ester bond could also lead to the formation of butanol and undec-10-enoic acid. corresponding to oxidized species (e.g., aldehydes, carboxylic acids) suggests oxidative degradation. Peaks corresponding to butanol or undec-10-enoic acid indicate hydrolysis.

Poor Solubility in a Nonpolar Solvent System

The formation of more polar degradation products (e.g., carboxylic acids, diols) which have lower solubility in nonpolar solvents.

If the compound has been stored for an extended period or under suboptimal conditions, its degradation could alter its solubility profile. Purify the compound if possible (e.g., by column chromatography) or use a fresh, high-purity sample.

Section 3: Experimental Protocols & Methodologies

To ensure the integrity of your experimental results, it is crucial to verify the purity of **Butyl undec-10-enoate**, especially after prolonged storage.

Protocol 1: Purity Assessment by Gas Chromatography (GC)

This protocol outlines a method for determining the purity of **Butyl undec-10-enoate**.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent).
- Injector Temperature: 250°C
- Detector Temperature: 280°C

- Oven Program: Initial temperature of 100°C, hold for 2 minutes, then ramp to 250°C at a rate of 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.

Procedure:

- Sample Preparation: Prepare a dilute solution of **Butyl undec-10-enoate** in a suitable solvent (e.g., hexane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- Injection: Inject 1 µL of the prepared sample into the GC.
- Analysis: Analyze the resulting chromatogram. The purity can be estimated by the relative peak area of the main component. The presence of additional peaks may indicate impurities or degradation products.

Workflow for Investigating Compound Degradation

The following diagram illustrates a logical workflow for troubleshooting issues related to the stability of **Butyl undec-10-enoate**.



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Caption: Troubleshooting workflow for suspected degradation of **Butyl undec-10-enoate**.

Section 4: Chemical Stability and Degradation Pathways

Understanding the potential degradation pathways of **Butyl undec-10-enoate** is critical for preventing its decomposition and for interpreting analytical data. The terminal double bond and the ester functional group are the most reactive sites in the molecule.

Oxidative Degradation

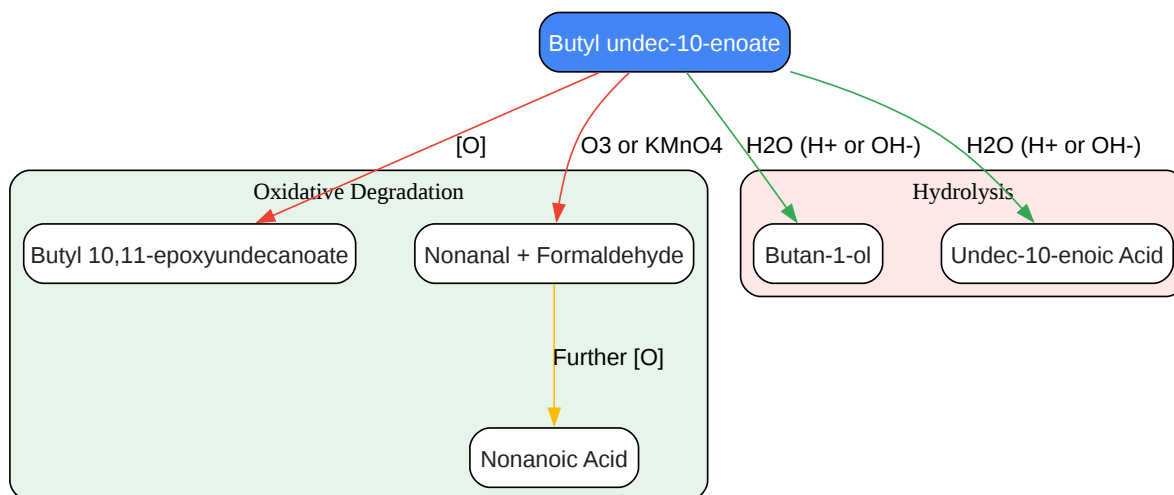
The terminal alkene is susceptible to oxidation, which can occur upon exposure to atmospheric oxygen, especially in the presence of light or heat. This can lead to the formation of various byproducts.

- Epoxidation: Formation of an epoxide at the site of the double bond.
- Oxidative Cleavage: More aggressive oxidation can cleave the double bond, leading to the formation of nonanal and formaldehyde, which can be further oxidized to nonanoic acid and formic acid, respectively.^{[8][9]}

Hydrolysis

The ester linkage in **Butyl undec-10-enoate** can undergo hydrolysis, particularly in the presence of strong acids or bases, or over long periods in the presence of moisture. This reaction yields butanol and undec-10-enoic acid.

Potential Degradation Pathways Diagram



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Caption: Potential degradation pathways for **Butyl undec-10-enoate**.

By understanding these potential issues and implementing the recommended storage and handling procedures, researchers can ensure the quality and reliability of **Butyl undec-10-enoate** in their experiments, leading to more accurate and reproducible results.

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